

# RU1968 bis-TFA Salt: A Comprehensive Technical Guide for Researchers

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## Compound of Interest

Compound Name: *RU1968 bis-TFA salt*

CAS No.: 171336-24-6

Cat. No.: B610587

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This guide provides an in-depth technical overview of **RU1968 bis-TFA salt**, a pivotal tool for researchers in reproductive biology, ion channel physiology, and drug development. We will delve into its core chemical properties, mechanism of action, and practical applications, offering field-proven insights to empower your research.

## Core Chemical Identity of RU1968 bis-TFA Salt

RU1968 is a steroidal derivative that has gained prominence as a potent inhibitor of the sperm-specific cation channel, CatSper.<sup>[1][2][3]</sup> The compound is most commonly supplied as a bis-trifluoroacetate (bis-TFA) salt. It is crucial to note that the frequently cited CAS number, 171336-24-6, refers to the free base of the molecule.<sup>[1][4][5]</sup> The bis-TFA salt form has distinct properties, which are summarized below.

Chemical Identifier	Value	Source
Compound Name	RU1968 bis-TFA salt	Multiple
CAS Number (Free Base)	171336-24-6	[1][4][5]
Molecular Formula (bis-TFA salt)	C <sub>28</sub> H <sub>40</sub> F <sub>6</sub> N <sub>2</sub> O <sub>5</sub>	[5]
Molecular Weight (bis-TFA salt)	598.63 g/mol	[5]
IUPAC Name (bis-TFA salt)	(8S,9S,13S,14S,17S)-17-[1-[2-(dimethylamino)ethylamino]ethyl]-13-methyl-6,7,8,9,11,12,14,15,16,17-decahydrocyclopenta[a]phenanthren-3-ol;bis(2,2,2-trifluoroacetic acid)	PubChem
InChI (bis-TFA salt)	InChI=1S/C24H38N2O.2C2HF3O2/c1-16(25-13-14-26(3)4)22-9-10-23-21-7-5-17-15-18(27)6-8-19(17)20(21)11-12-24(22,23)2;23-2(4,5)1(6)7/h6,8,15-16,20-23,25,27H,5,7,9-14H2,1-4H3;2(H,6,7)/t16?,20-,21-,22-,23+,24-;/m1../s1	PubChem
SMILES (bis-TFA salt)	CC([C@H]1CC[C@@H]2[C@@]1(CC[C@H]3[C@H]2CC=C3C(=O)C)NCCN(C)C.C(=O)(C(F)(F)F)O.C(=O)(C(F)(F)F)O	PubChem

A Note on Stereochemistry: A significant challenge in the synthesis and application of RU1968 is its complex stereochemistry. The molecule contains multiple chiral centers, leading to a mixture of diastereomeric pairs of enantiomers.[2][3] This inherent complexity has historically

hampered its widespread availability and necessitates careful consideration in experimental design and data interpretation.[2][3]

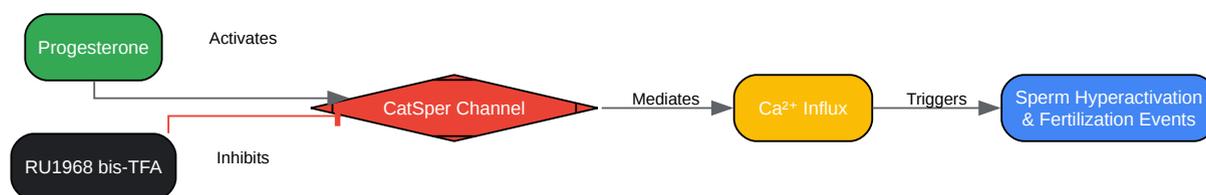
## Mechanism of Action: Potent and Selective Inhibition of the CatSper Ion Channel

RU1968 functions as a potent, cross-species inhibitor of the CatSper (cation channel of sperm) ion channel.[1][3][6] This channel is a crucial component of the molecular machinery that governs sperm motility and is essential for male fertility.

The CatSper channel is a voltage-gated calcium channel with a unique sensitivity to both pH and various signaling molecules, most notably progesterone.[3] Progesterone, released by cumulus cells surrounding the oocyte, acts as a potent activator of CatSper, triggering a rapid influx of calcium ions ( $\text{Ca}^{2+}$ ) into the sperm flagellum.[3] This  $\text{Ca}^{2+}$  surge is a critical event that initiates a cascade of physiological responses, including:

- Hyperactivated motility: A vigorous, asymmetrical swimming pattern necessary for navigating the female reproductive tract and penetrating the egg's outer layers.
  - Chemotaxis: Directed swimming towards the oocyte, guided by chemical cues.
  - Acrosome reaction: The release of enzymes from the sperm head that facilitates fertilization.
- [3]

RU1968 exerts its inhibitory effect by directly blocking the CatSper channel, thereby preventing the progesterone-induced  $\text{Ca}^{2+}$  influx.[1][6] This action effectively mimics the dysfunction of the CatSper channel, leading to a suppression of the downstream physiological events essential for fertilization.[6]



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Figure 1. Mechanism of RU1968 action on the CatSper signaling pathway.

## Potency and Selectivity

RU1968 demonstrates significant potency in inhibiting CatSper-mediated Ca<sup>2+</sup> signals. Studies have reported IC<sub>50</sub> values of 4 μM and 3.8 μM for the suppression of progesterone- and prostaglandin-induced Ca<sup>2+</sup> influx in human sperm, respectively.[1]

A key advantage of RU1968 is its selectivity for CatSper over the closely related potassium channel Slo3, which is also present in sperm.[1][6] RU1968 exhibits an approximately 15-fold lower potency for inhibiting human Slo3 compared to CatSper, making it a valuable tool for dissecting the specific roles of these two channels in sperm physiology.[6]

## The Role of the bis-TFA Salt Form

The use of trifluoroacetic acid (TFA) to create a salt form of a research compound is a common practice in medicinal chemistry and pharmacology. TFA acts as a strong ion-pairing agent, which can enhance the solubility and stability of the parent molecule.[7] For basic compounds like RU1968, the formation of a bis-TFA salt can improve its handling characteristics and ensure more consistent and reproducible results in experimental settings.

## Experimental Protocols and Methodologies

**RU1968 bis-TFA salt** is a versatile tool for investigating sperm physiology. Below are detailed protocols for its application in common experimental assays.

### Calcium Imaging in Human Sperm

This protocol outlines a method for measuring changes in intracellular calcium concentration ([Ca<sup>2+</sup>]<sub>i</sub>) in human sperm using a fluorescent indicator.

Materials:

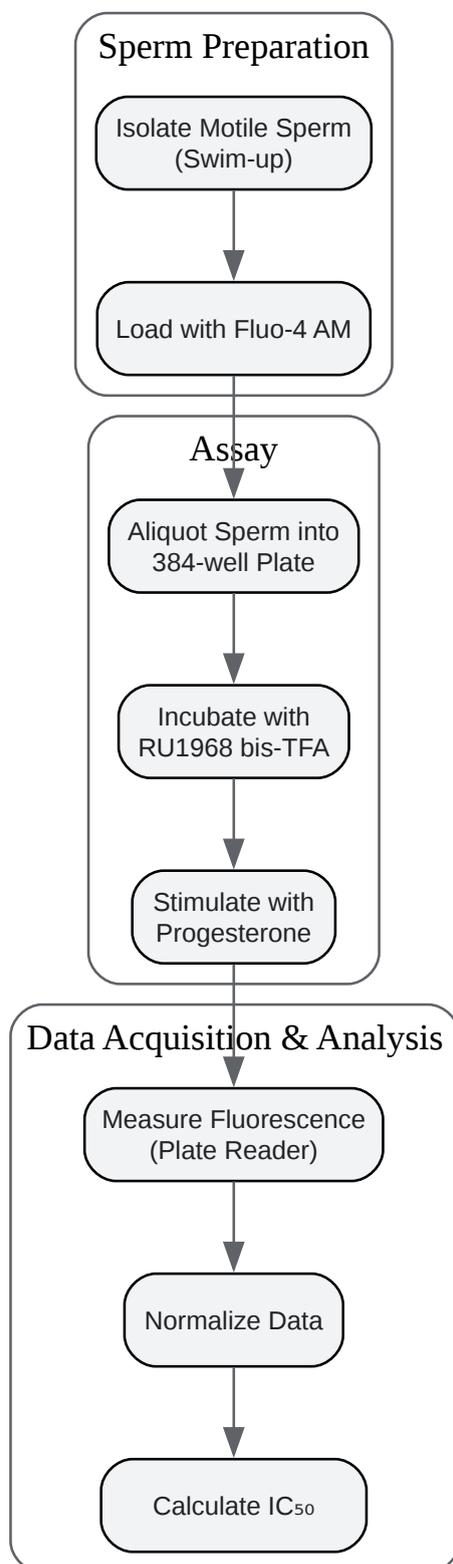
- **RU1968 bis-TFA salt**
- Human semen samples from healthy donors

- Human Tubal Fluid (HTF) medium
- Fluo-4 AM calcium indicator
- Progesterone
- 384-well microplates
- Fluorescence plate reader

Procedure:

- Sperm Preparation:
  - Collect semen samples and allow them to liquefy for 30-60 minutes at 37°C.
  - Isolate motile sperm using a swim-up procedure in HTF medium.
  - Wash the sperm pellet by centrifugation and resuspend in fresh HTF medium.
- Calcium Indicator Loading:
  - Incubate the sperm suspension with 5  $\mu$ M Fluo-4 AM for 45 minutes at 37°C in the dark.
  - Wash the sperm twice by centrifugation to remove excess dye and resuspend in HTF medium.
- Experimental Setup:
  - Aliquot the Fluo-4 AM-loaded sperm suspension into the wells of a 384-well plate.
  - Prepare serial dilutions of **RU1968 bis-TFA salt** in HTF medium.
  - Add the RU1968 dilutions to the appropriate wells and incubate for a predetermined time (e.g., 10-15 minutes).
- Measurement of Calcium Influx:
  - Measure the baseline fluorescence using a plate reader.

- Stimulate the sperm with a final concentration of 1-10  $\mu\text{M}$  progesterone.
- Immediately begin recording the fluorescence intensity over time to measure the change in  $[\text{Ca}^{2+}]_i$ .
- Data Analysis:
  - Calculate the change in fluorescence ( $\Delta F$ ) by subtracting the baseline fluorescence from the peak fluorescence after progesterone addition.
  - Normalize the data to a positive control (progesterone alone) and a negative control (vehicle).
  - Plot the dose-response curve for RU1968 inhibition and calculate the  $\text{IC}_{50}$  value.



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Figure 2. Workflow for assessing RU1968 inhibition of calcium influx.

## Sperm Motility Analysis

This protocol describes how to assess the effect of RU1968 on sperm motility using computer-assisted sperm analysis (CASA).

Materials:

- **RU1968 bis-TFA salt**
- Human semen samples
- HTF medium
- Progesterone
- CASA system

Procedure:

- Sperm Preparation:
  - Prepare motile sperm as described in the calcium imaging protocol.
  - Capacitate the sperm by incubating in HTF medium supplemented with bovine serum albumin (BSA) for 3-4 hours at 37°C.
- Treatment:
  - Treat the capacitated sperm with various concentrations of **RU1968 bis-TFA salt** or vehicle control for a defined period.
  - In some experiments, co-incubate with progesterone to assess the inhibition of stimulated motility.
- Motility Assessment:
  - Load a small aliquot of the treated sperm suspension into a pre-warmed analysis chamber.

- Analyze the sample using a CASA system to determine various motility parameters, including:
  - Total motility (%)
  - Progressive motility (%)
  - Curvilinear velocity (VCL)
  - Straight-line velocity (VSL)
  - Average path velocity (VAP)
  - Amplitude of lateral head displacement (ALH)
- Data Analysis:
  - Compare the motility parameters between the RU1968-treated groups and the control groups.
  - Determine the concentration-dependent effects of RU1968 on basal and progesterone-stimulated motility.

## Off-Target Considerations and Limitations

While RU1968 is a relatively selective CatSper inhibitor, it is essential to be aware of potential off-target effects. The parent compound has been reported to interact with sigma receptors in somatic cells.[8] Although the action of RU1968 on sperm does not appear to involve sigma receptor activation, this interaction should be considered when designing experiments, particularly in non-sperm cell types or in vivo studies.[8]

## Conclusion and Future Directions

**RU1968 bis-TFA salt** is an indispensable pharmacological tool for elucidating the complex role of the CatSper ion channel in sperm physiology and fertilization. Its potent and selective inhibitory activity allows for the precise dissection of CatSper-mediated signaling pathways. The experimental protocols provided in this guide offer a solid foundation for researchers to incorporate RU1968 into their studies.

Future research may focus on the development of RU1968 analogs with improved selectivity and pharmacokinetic properties. Furthermore, the use of RU1968 in conjunction with advanced imaging and electrophysiological techniques will continue to unravel the intricate mechanisms governing sperm function and may pave the way for novel strategies in fertility and contraception.

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